

# In-Depth Technical Guide: Safety and Handling Precautions for 2,6-Dibromotoluene

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## Compound of Interest

Compound Name: 2,6-Dibromotoluene

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This guide provides a comprehensive overview of the safety and handling precautions for **2,6-Dibromotoluene** (CAS No. 69321-60-4). The information is intended for use by trained professionals in research and development environments. This document synthesizes data from safety data sheets (SDS), chemical databases, and established experimental protocols to ensure safe laboratory practices.

## Chemical and Physical Properties

**2,6-Dibromotoluene** is a halogenated aromatic hydrocarbon.<sup>[1][2]</sup> It is a colorless to pale yellow liquid with a mild aromatic or slightly pungent odor.<sup>[1][2]</sup> It has poor solubility in water but is soluble in common organic solvents like ethanol, acetone, and ether.<sup>[1][2]</sup>

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>6</sub> Br <sub>2</sub>	[1][2]
Molecular Weight	249.93 g/mol	[1][3][4]
Appearance	Colorless to pale yellow liquid	[1][2]
Melting Point	2-6 °C	[3][5][6]
Boiling Point	112-113 °C at 7 mmHg	[3][5][6]
Density	1.812 g/cm <sup>3</sup>	[3][4][5]
Refractive Index	1.606	[3]
Solubility	Sparsingly soluble in water	[1][2]


## Hazard Identification and GHS Classification

**2,6-Dibromotoluene** is classified as a hazardous chemical. The primary hazards are skin and eye irritation.[3][7][8]

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation

Signal Word: Warning

Hazard Pictogram:

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## Toxicological Information

Comprehensive quantitative toxicological data, such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%), for **2,6-Dibromotoluene** is not readily available in the reviewed literature. One supplier notes that acute toxicity information is not available.[3]

For comparative purposes, data for a related compound, 4-Bromotoluene, is provided below. This information should be used with caution as the toxicological properties of isomers can vary significantly.

Compound	Test	Route	Species	Value	Reference
4-Bromotoluene	LD50	Oral	Rat	1540 mg/kg	<a href="#">[9]</a>
4-Bromotoluene	LD50	Oral	Mouse	1860 mg/kg	<a href="#">[9]</a>

Symptoms of exposure to **2,6-Dibromotoluene** may include:

- Skin contact: Inflammation, itching, scaling, reddening, blistering, pain, or dryness.[\[3\]](#)
- Eye contact: Redness, watering, itching, and potentially severe eye damage.[\[3\]](#)
- Inhalation: Irritation of the lungs and respiratory system.[\[3\]](#)
- Ingestion: Harmful if swallowed and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **2,6-Dibromotoluene** are not publicly available. However, the following are summaries of standard OECD guidelines that would be used to determine its skin and eye irritation potential.

### Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test is designed to assess the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.

Methodology:

- **Animal Model:** Healthy, young adult albino rabbits are typically used.
- **Preparation:** Approximately 24 hours before the test, the fur on the dorsal area of the animal is clipped.
- **Application:** A 0.5 mL (for liquids) or 500 mg (for solids) dose of the test substance is applied to a small area of the shaved skin under a gauze patch.
- **Exposure:** The patch is left in place for a 4-hour exposure period.
- **Observation:** After patch removal, the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours. Observations may continue for up to 14 days to assess the reversibility of any effects.
- **Scoring:** The severity of erythema and edema is scored using a standardized system (e.g., Draize scale). The scores are used to classify the substance's irritation potential.

## Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This guideline outlines the procedure for determining the potential of a substance to cause eye irritation or corrosion.<sup>[1][5][7][8][10]</sup>

### Methodology:

- **Animal Model:** Healthy, young adult albino rabbits are the preferred species.<sup>[5][8]</sup>
- **Procedure:** A single dose of the test substance is applied into the conjunctival sac of one eye of the animal. The other eye serves as an untreated control.<sup>[1][5][10]</sup>
- **Initial Test:** The test is initially performed on a single animal. If corrosive or severe irritant effects are observed, no further testing is conducted.<sup>[1][5]</sup>
- **Confirmatory Test:** If the initial test does not show severe effects, the response is confirmed using up to two additional animals.<sup>[1][5][10]</sup>

- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.<sup>[5]</sup> The observation period can extend up to 21 days to assess the reversibility of the observed effects.<sup>[1][5][10]</sup>
- Scoring: Lesions are scored according to a standardized system to determine the irritation level. The use of topical anesthetics and systemic analgesics is recommended to minimize animal distress.<sup>[5][8][10]</sup>

## Safety and Handling Precautions

### Engineering Controls

- Work with **2,6-Dibromotoluene** should be conducted in a well-ventilated area.<sup>[7][8]</sup>
- Use a chemical fume hood to keep airborne concentrations low.<sup>[7]</sup>
- Facilities must be equipped with an eyewash station and a safety shower.<sup>[7]</sup>

### Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **2,6-Dibromotoluene**.

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene, or Viton™). Double gloving is recommended.	To prevent skin contact and absorption. Halogenated aromatic hydrocarbons can penetrate some common glove materials. <a href="#">[11]</a> <a href="#">[12]</a>
Eye and Face Protection	Chemical safety goggles and a face shield. Use eyewear tested and approved under appropriate government standards such as OSHA 29 CFR 1910.133 or EU EN166. <a href="#">[7]</a> <a href="#">[8]</a>	To protect against splashes that can cause serious eye damage. <a href="#">[7]</a>
Skin and Body Protection	A lab coat worn over long-sleeved clothing and closed-toe shoes. A chemical-resistant apron is advised for larger quantities or when there is a high potential for splashing. <a href="#">[7]</a>	To minimize skin exposure. <a href="#">[7]</a>
Respiratory Protection	If a fume hood is not available or if there is a risk of inhalation, a NIOSH-approved respirator with an organic vapor cartridge is necessary. Respirator selection should be based on an assessment of respiratory hazards in the workplace. <a href="#">[7]</a> <a href="#">[9]</a>	To prevent inhalation of vapors or mists. <a href="#">[7]</a>

## Handling and Storage

- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Wash hands thoroughly after handling.[\[7\]](#)[\[10\]](#)

- Keep away from sources of ignition and incompatible substances such as oxidizing agents.  
[7][8]
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[7][8]

## Emergency Procedures

### First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.[7][8]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Obtain medical aid immediately.[7][8]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Obtain medical aid immediately.[7][8]
Ingestion	Do NOT induce vomiting without medical advice. Rinse mouth with water. Never give anything by mouth to an unconscious person. Obtain medical aid immediately.[7][8]

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.[7]
- Specific Hazards: During a fire, irritating and highly toxic gases such as carbon oxides and hydrogen bromide may be generated by thermal decomposition or combustion.[7][8]
- Protective Equipment: Firefighters should wear a NIOSH-approved self-contained breathing apparatus (SCBA) and full protective gear.[7][8]

## Accidental Release Measures

- Personal Precautions: Wear appropriate protective equipment and keep unprotected personnel away. Ensure adequate ventilation and remove all sources of ignition.<sup>[7]</sup>
- Environmental Precautions: Prevent the product from entering drains, waterways, or soil.<sup>[10]</sup>
- Containment and Cleanup: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it into a suitable, closed container for disposal.<sup>[7]</sup>

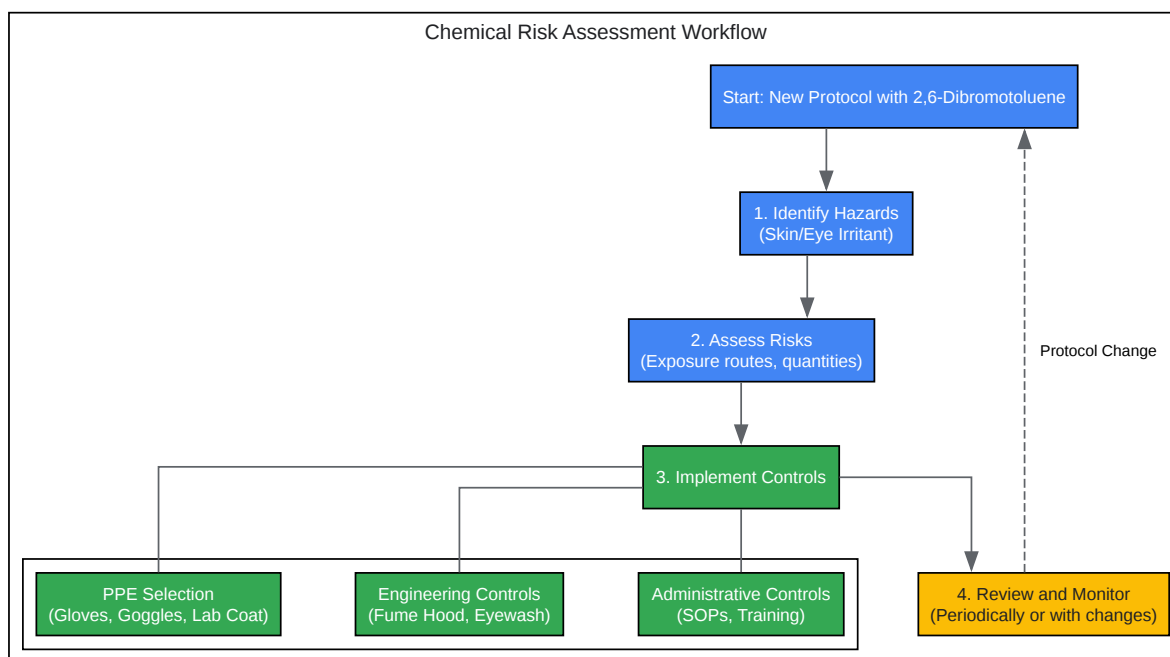
## Disposal Considerations

Chemical waste generators must determine if a discarded chemical is classified as hazardous waste. Follow all federal, state, and local regulations for the disposal of this substance and its packaging.<sup>[7]</sup>

## Visualized Workflows

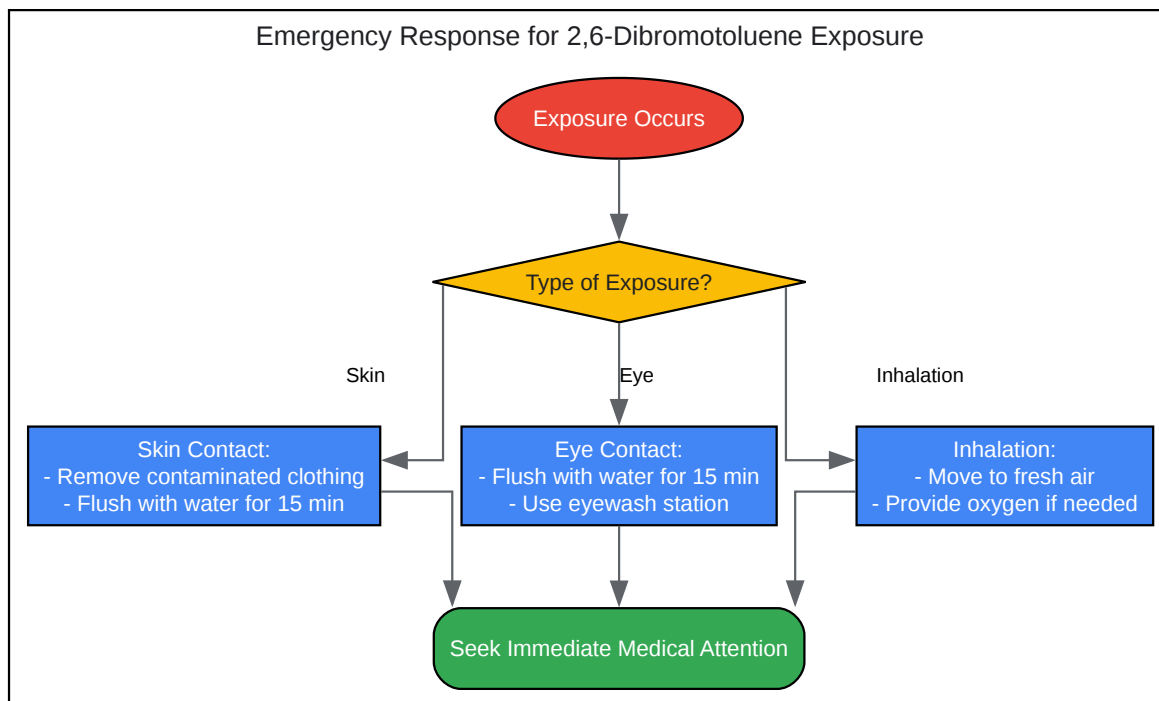
The following diagrams illustrate key safety and logical workflows for handling **2,6-Dibromotoluene**.





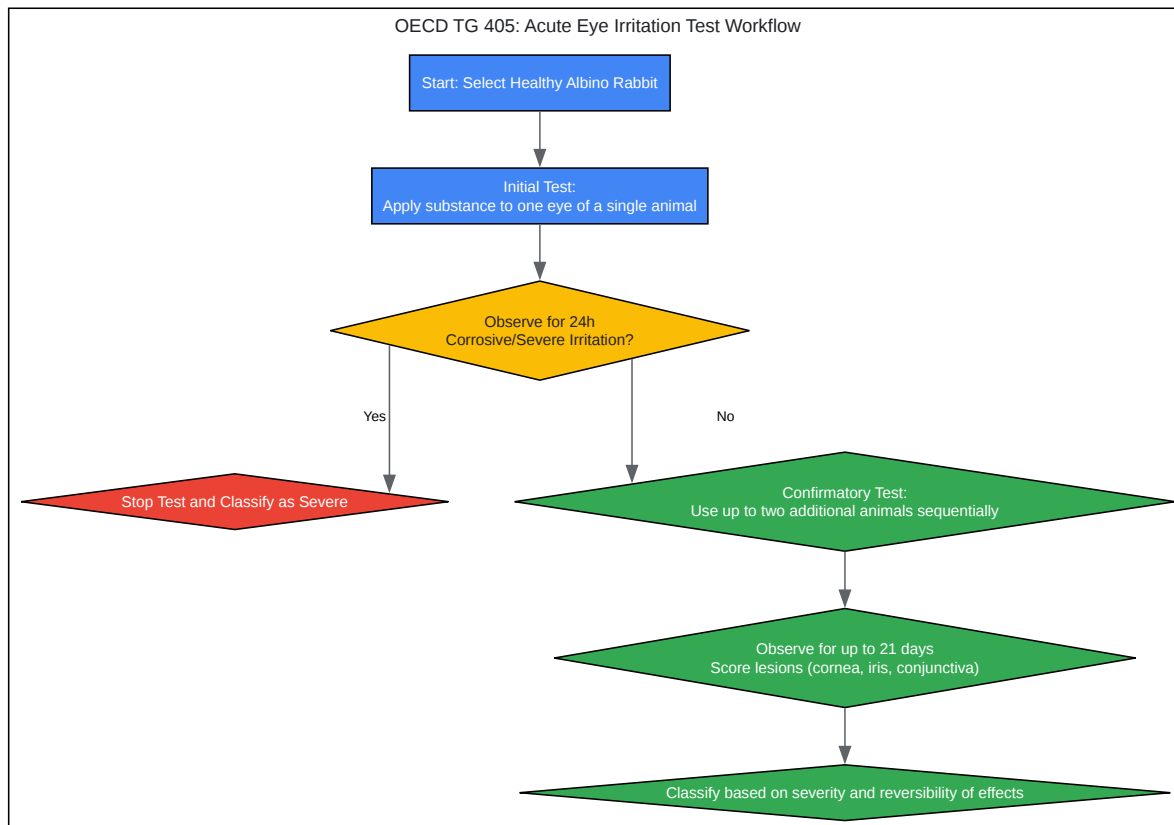
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Caption: A workflow for conducting a chemical risk assessment for **2,6-Dibromotoluene**.



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Caption: A flowchart for emergency response to personal exposure to **2,6-Dibromotoluene**.



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Caption: A simplified workflow of the OECD Guideline 405 for acute eye irritation testing.

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